

Introduction: Situating 3-(3,5-Dimethylphenoxy)piperidine in Modern Chemistry

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Compound of Interest

Compound Name: 3-(3,5-Dimethylphenoxy)piperidine

CAS No.: 946681-15-8

Cat. No.: B1388777

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3-(3,5-Dimethylphenoxy)piperidine is a heterocyclic organic compound that merges two key pharmacophores: the piperidine ring and a substituted phenoxy moiety. The piperidine scaffold is a ubiquitous structural motif in medicinal chemistry, renowned for its presence in numerous central nervous system (CNS) active agents and other pharmaceuticals.^{[1][2]} Its conformational flexibility and basic nitrogen atom are critical for molecular recognition at biological targets. The linkage to a 3,5-dimethylphenoxy group introduces specific steric and electronic features, enhancing lipophilicity and potentially modulating receptor binding affinity and metabolic stability.

This guide provides a comprehensive analysis of the core physicochemical properties of **3-(3,5-Dimethylphenoxy)piperidine**. The data and protocols herein are curated for researchers, scientists, and drug development professionals who require a deep, functional understanding of this molecule for applications ranging from synthetic chemistry to pharmaceutical development.

Part 1: Molecular Identity and Core Structure

A precise understanding of the molecule's structure is the foundation of all physicochemical analysis. The compound consists of a piperidine ring substituted at the 3-position with an ether linkage to a 3,5-dimethylphenol.

Chemical Structure Diagram

Caption: Chemical structure of **3-(3,5-Dimethylphenoxy)piperidine**.

Chemical and Physical Identifiers

This table summarizes the key identifiers and computed properties for the molecule, providing a standardized basis for database searches and regulatory documentation.

Identifier	Value	Source
CAS Number	946681-15-8	[3][4][5]
Molecular Formula	C ₁₃ H ₁₉ NO	[3][4]
Molecular Weight	205.30 g/mol	[1][3]
IUPAC Name	3-(3,5-dimethylphenoxy)piperidine	[5]
Canonical SMILES	<chem>CC1=CC(=CC(=C1)OC2CCCCNC2)C</chem>	[3][5]
InChI	InChI=1S/C13H19NO/c1-10-6-11(2)8-13(7-10)15-12-4-3-5-14-9-12/h6-8,12,14H,3-5,9H2,1-2H3	[3][5]
InChI Key	PHHJEWDGFGQSIJW-UHFFFAOYSA-N	[3][5]
XLogP3-AA	2.7	[3]
Rotatable Bond Count	2	[3]
Complexity	185	[3]

Part 2: Core Physicochemical Properties

The physicochemical profile of a compound dictates its behavior in both chemical and biological systems. These parameters are critical for predicting absorption, distribution, metabolism, and excretion (ADME) properties in drug development.

Property	Value / Description	Significance in Drug Development
Molecular Weight	205.30 g/mol [1][3]	Complies with Lipinski's Rule of Five (<500 Da), suggesting potential for good oral bioavailability.
logP (Octanol/Water)	~2.8 - 2.94[1][5]	Indicates moderate lipophilicity. This value suggests a favorable balance between aqueous solubility and lipid membrane permeability, which is crucial for CNS penetration. [1]
Hydrogen Bond Donors	1 (Piperidine N-H)[5]	The single donor group allows for key interactions with biological targets without compromising membrane permeability.
Hydrogen Bond Acceptors	2 (Piperidine N, Ether O)[5]	The two acceptor sites provide opportunities for specific hydrogen bonding with receptors or enzymes.
pKa (Basicity)	Estimated: 9.5 - 11.0	The basicity of the piperidine nitrogen (pKa typically ~11) is critical.[1] At physiological pH (7.4), the compound will be predominantly protonated, influencing its solubility and interaction with acidic residues in proteins.
Solubility	Sparingly soluble in water; Soluble in organic solvents like ethanol, DMSO, and DMF.[6]	Solubility is a key factor for formulation. While aqueous solubility may be limited, its solubility in organic solvents

facilitates its use in synthesis
and in vitro assays.

Part 3: Spectroscopic and Analytical Profile

Spectroscopic analysis is essential for structural confirmation and purity assessment. While specific spectra for this exact molecule are not publicly available, its profile can be reliably predicted based on its constituent functional groups and data from analogous structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to be complex but informative.
 - Aromatic Protons: Signals for the three aromatic protons on the dimethylphenoxy ring would appear in the δ 6.5-7.0 ppm region. The meta-coupling would result in characteristic splitting patterns.
 - Piperidine Protons: The protons on the piperidine ring would produce a series of complex, overlapping multiplets in the δ 1.5-3.5 ppm range. The proton at C3, adjacent to the ether linkage, would likely be shifted downfield.^{[7][8]}
 - N-H Proton: A broad singlet corresponding to the piperidine N-H proton would be observed, with its chemical shift dependent on solvent and concentration.
 - Methyl Protons: A sharp singlet integrating to six protons for the two equivalent methyl groups on the aromatic ring would appear in the δ 2.2-2.4 ppm region.
- ^{13}C NMR: The carbon NMR spectrum should display 9 unique signals (assuming free rotation).
 - Aromatic Carbons: Six signals would be expected in the δ 110-160 ppm range. The carbon attached to the oxygen (C-O) would be the most downfield.
 - Piperidine Carbons: Signals for the five piperidine carbons would appear in the upfield region, typically δ 25-60 ppm.

- Methyl Carbons: A single signal for the two equivalent methyl carbons would be observed around δ 20-25 ppm.

Mass Spectrometry (MS)

In an electron ionization (EI) mass spectrum, the molecular ion peak $[M]^+$ would be expected at $m/z = 205$. Key fragmentation patterns would likely involve:

- Cleavage of the C-O ether bond.
- Alpha-cleavage adjacent to the piperidine nitrogen, a characteristic fragmentation pathway for piperidines.^[9]
- Loss of methyl groups from the aromatic ring.

Infrared (IR) Spectroscopy

The IR spectrum provides confirmation of key functional groups.

- N-H Stretch: A moderate, sharp band around $3300\text{-}3400\text{ cm}^{-1}$ corresponding to the secondary amine.
- C-H Stretch: Aromatic C-H stretches just above 3000 cm^{-1} , and aliphatic C-H stretches just below 3000 cm^{-1} .
- C-O-C Stretch: A strong, characteristic C-O ether stretch in the $1200\text{-}1250\text{ cm}^{-1}$ (aromatic ether) and $1050\text{-}1150\text{ cm}^{-1}$ (aliphatic ether) regions.
- C=C Stretch: Aromatic ring stretching vibrations around $1500\text{-}1600\text{ cm}^{-1}$.

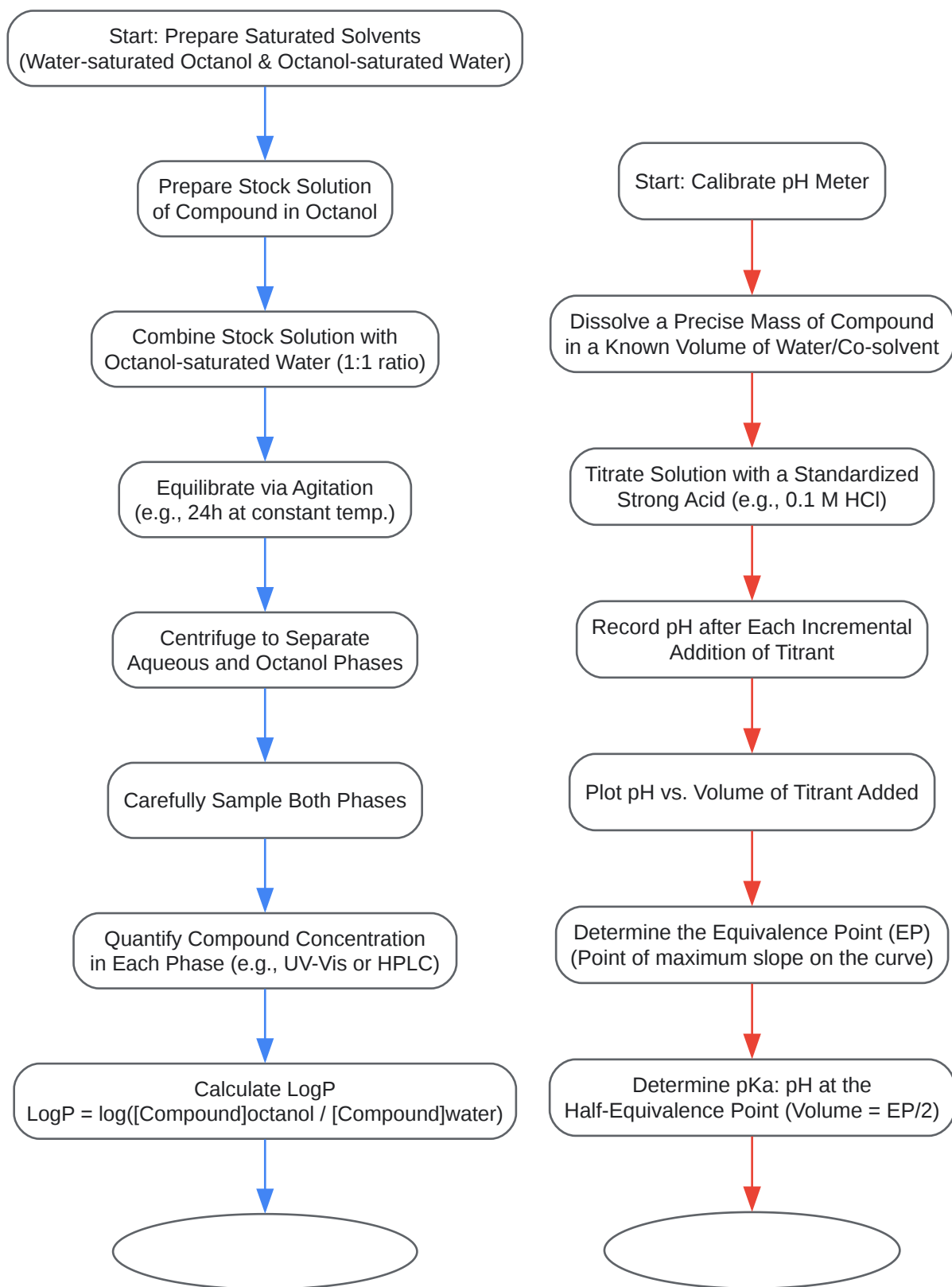
Part 4: Standardized Experimental Protocols

To ensure reproducibility and accuracy, standardized protocols for determining key physicochemical properties are essential. The following sections detail field-proven methodologies.

Protocol 1: Determination of Lipophilicity (LogP) via Shake-Flask Method

Causality: The octanol-water partition coefficient (LogP) is a measure of a compound's differential solubility between a non-polar solvent (n-octanol) and a polar solvent (water).^[10] This value is fundamental for predicting a drug's ability to cross lipid membranes. The shake-flask method, though manual, remains the gold standard for its direct measurement.

Workflow Diagram:



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Caption: Workflow for pKa determination by potentiometric titration.

Step-by-Step Methodology:

- Instrument Calibration: Calibrate a pH meter using at least two standard buffer solutions (e.g., pH 7.0 and pH 10.0).
- Sample Preparation: Accurately weigh a sample of **3-(3,5-Dimethylphenoxy)piperidine** and dissolve it in a known volume of deionized water. A co-solvent like ethanol may be used if aqueous solubility is low.
- Titration Setup: Place the solution in a beaker with a magnetic stirrer and immerse the calibrated pH electrode.
- Titration: Add a standardized strong acid titrant (e.g., 0.1 M HCl) in small, precise increments using a burette.
- Data Recording: After each addition, allow the pH reading to stabilize and record both the volume of titrant added and the corresponding pH.
- Data Analysis: Plot the recorded pH values against the volume of HCl added. The equivalence point is the point of steepest inflection. The pKa is the pH value at the half-equivalence point (i.e., the pH when half the volume of titrant required to reach the equivalence point has been added).

Part 5: Safety and Handling

Based on data for the compound and structurally related molecules like piperidine and dimethylpiperidine, **3-(3,5-Dimethylphenoxy)piperidine** should be handled with appropriate care.

- Hazards: It is classified as an irritant. [4] Related compounds are known to be flammable liquids and may cause skin irritation or serious eye damage. [11] Inhalation may cause respiratory irritation. [11][12] * Handling:
 - Work in a well-ventilated area or under a chemical fume hood. * Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. * Keep away from heat, sparks, and open flames. [11] * Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. [11]

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